

Personal protective equipment for handling DC07090 dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DC07090 dihydrochloride

Cat. No.: B1669870

[Get Quote](#)

Essential Safety and Handling Guide for DC07090 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **DC07090 dihydrochloride** (CAS 1158264-37-9), a potent, reversible, and competitive non-peptidyl human enterovirus 71 3C protease inhibitor. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Classification

DC07090 dihydrochloride is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.

Hazard Class	Hazard Statement
Skin Corrosion/Irritation	Category 2: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A: Causes serious eye irritation.

Signal Word: Warning

Hazard Pictogram:

 alt text

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **DC07090 dihydrochloride** to minimize exposure risk.

PPE Category	Specifications
Eye and Face Protection	Wear chemical safety goggles and a face shield.
Hand Protection	Wear chemically resistant gloves (e.g., nitrile rubber).
Body Protection	Wear a lab coat or other protective clothing.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or if there is a risk of aerosolization.

Handling and Storage

Proper handling and storage are critical to maintain the stability and integrity of **DC07090 dihydrochloride** and to ensure a safe laboratory environment.

Aspect	Procedure
Handling	<ul style="list-style-type: none">- Avoid contact with skin and eyes.- Avoid inhalation of dust.- Use only in a well-ventilated area, preferably in a chemical fume hood.- Wash hands thoroughly after handling.
Storage	<ul style="list-style-type: none">- Store in a tightly closed container.- Keep in a cool, dry, and well-ventilated place.- Protect from light.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

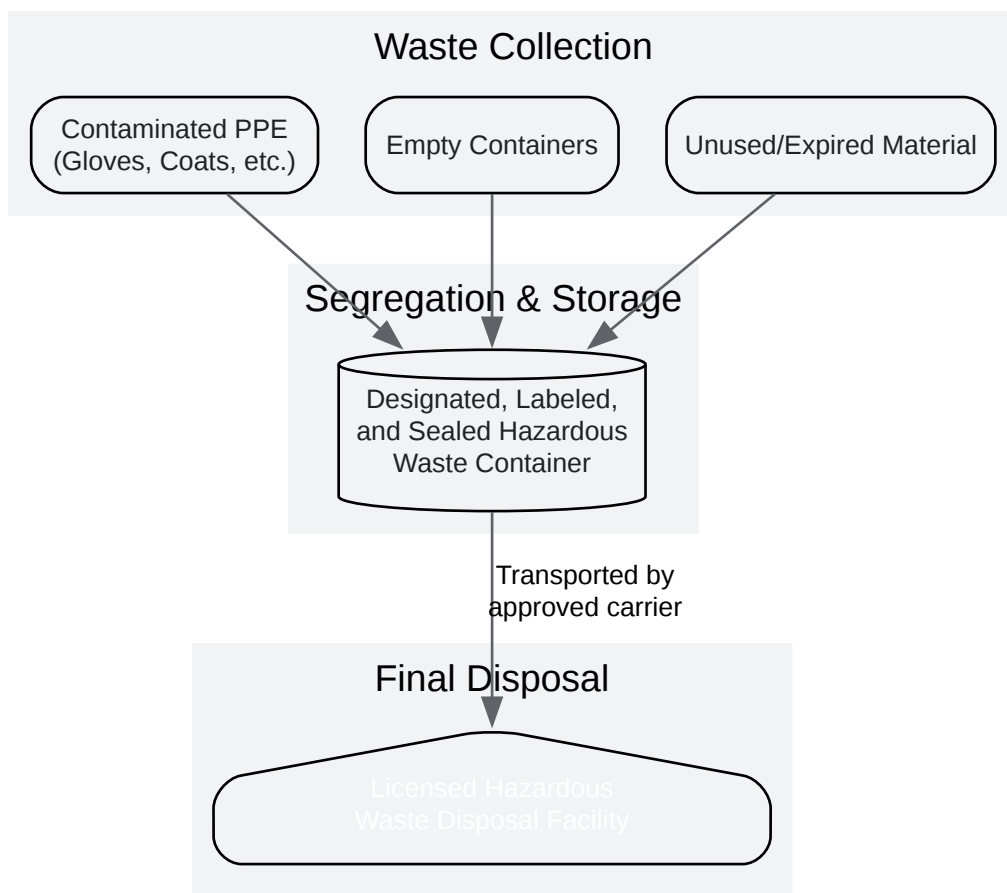
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Disposal Plan

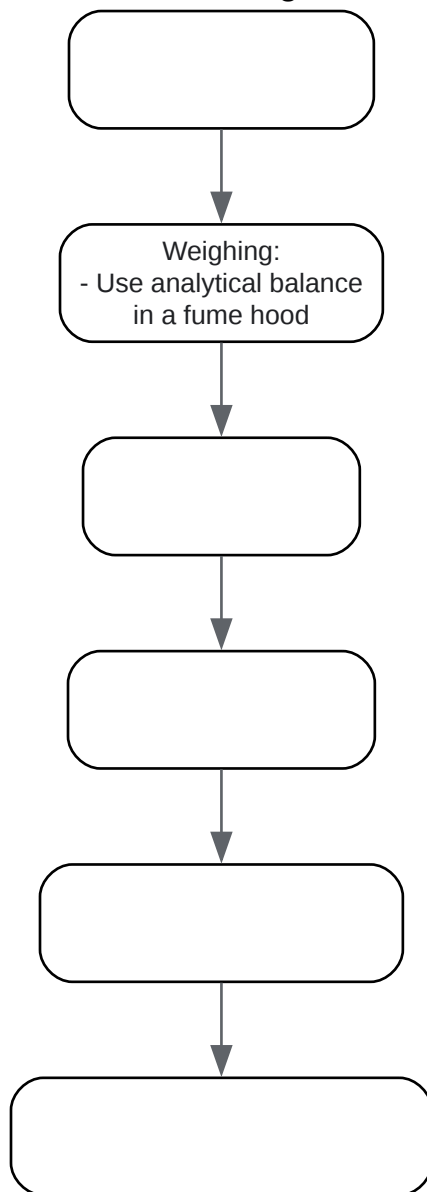
All waste materials contaminated with **DC07090 dihydrochloride** must be handled as hazardous waste and disposed of in accordance with all applicable federal, state, and local regulations.

Disposal Workflow

DC07090 Dihydrochloride Disposal Workflow



Experimental Workflow for Handling DC07090 Dihydrochloride



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Personal protective equipment for handling DC07090 dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669870#personal-protective-equipment-for-handling-dc07090-dihydrochloride\]](https://www.benchchem.com/product/b1669870#personal-protective-equipment-for-handling-dc07090-dihydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com